

Application Note: Quantitative Assessment of Electroporation Efficiency and Cell Viability

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Compound of Interest

Compound Name: *Calcein disodium*

CAS No.: 1945975-98-3

Cat. No.: B8235155

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Abstract

Electroporation is a standard method for transfection, yet optimization remains a bottleneck due to the fine balance between membrane permeabilization (uptake) and cellular toxicity (death). This guide details a ratiometric flow cytometry assay using **Calcein Disodium** (membrane-impermeable) and Propidium Iodide (PI, viability marker). Unlike Calcein AM, which measures esterase activity in live cells, **Calcein Disodium** physically mimics the diffusion of drug or DNA payloads through transient pores. This protocol allows researchers to simultaneously quantify reversible electroporation (successful loading) and irreversible electroporation (cell death).

Principle of Assay

The core challenge in electroporation is distinguishing between cells that have successfully resealed their membranes after cargo uptake and those that have suffered permanent membrane lysis.

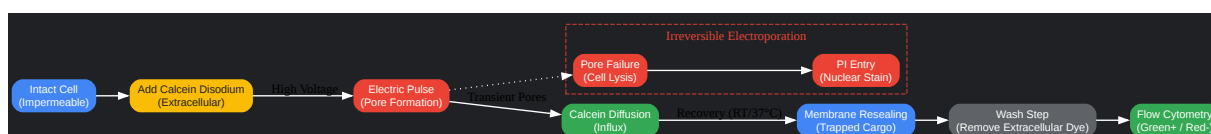
- **Calcein Disodium** (Green, Ex/Em: 495/515 nm): A hydrophilic, membrane-impermeable fluorophore. It can only enter the cell if the membrane integrity is breached by an electric

pulse. If the cell recovers (reseals), the dye is trapped inside.[1]

- Propidium Iodide (Red, Ex/Em: 535/617 nm): A DNA-intercalating dye that is excluded by viable cells. It enters only if the membrane is permanently compromised (dead/dying cells).

Mechanistic Workflow

The following diagram illustrates the physical events occurring at the membrane level during the assay.



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Figure 1: Mechanism of **Calcein Disodium** entrapment via reversible electroporation. Successful transfection requires the "Reseal" pathway, avoiding the "Irreversible" death pathway.

Materials & Reagents

Critical Reagent Distinction

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WARNING: Do NOT use Calcein AM.

- *Calcein AM: Membrane permeable.[2][3] Enters all live cells and turns green.[3] Used for viability only.*
- **Calcein Disodium** (Salt): *Membrane impermeable. Enters only electroporated cells. Used for uptake efficiency.[4][5]*

Reagent/Equipment	Specification	Purpose
Calcein Disodium	High Purity Salt (e.g., 10 mM stock in PBS)	Surrogate marker for payload uptake.
Propidium Iodide (PI)	1.0 mg/mL solution	Marker for dead/compromised cells.
Electroporation Buffer	Low conductivity (e.g., iso-osmolar)	Prevents arcing; maintains cell health.
Cell Line	Log-phase suspension or adherent	Target for optimization.
Flow Cytometer	488 nm Laser (Blue)	Detects both Calcein (FITC channel) and PI (PE/Texas Red channel).

Experimental Protocol

Phase 1: Cell Preparation[6][7]

- **Harvest Cells:** Detach adherent cells with Trypsin-EDTA or collect suspension cells.
- **Wash:** Centrifuge (300 x g, 5 min) and wash twice with PBS to remove serum (serum esterases can degrade dyes, though less critical for **Calcein Disodium** than AM).

- Resuspend: Resuspend cells in Electroporation Buffer at a density of

to

cells/mL.

Phase 2: Electroporation (The Pulse)

- Add Calcein: Add **Calcein Disodium** to the cell suspension immediately before pulsing.
 - Recommended Final Concentration: 100 μ M – 500 μ M.
 - Note: Higher concentrations mimic the osmotic challenges of high-concentration DNA payloads.
- Pulse: Transfer to cuvette or tip. Apply the electrical pulse protocol (Voltage, Capacitance, Resistance) being tested.
 - Control 1 (Negative): Cells + **Calcein Disodium** (No Pulse). Measures background endocytosis.
 - Control 2 (Positive): Cells + Calcein AM (optional, verifies cells can fluoresce).

Phase 3: Recovery & Resealing (Crucial Step)

- Incubate: Immediately after the pulse, leave cells undisturbed for 10–20 minutes.
 - Temperature: Room Temperature (RT) is standard. 37°C speeds resealing but may increase metabolic stress. Ice slows resealing, keeping pores open longer (useful for large DNA, but increases toxicity).
- Wash: Centrifuge and wash cells 3 times with excess PBS (or culture media).
 - Why? You must remove all **Calcein Disodium** from the outside of the cell. If you skip this, the flow cytometer will detect the dye in the sheath fluid or stuck to the membrane surface, causing false positives.

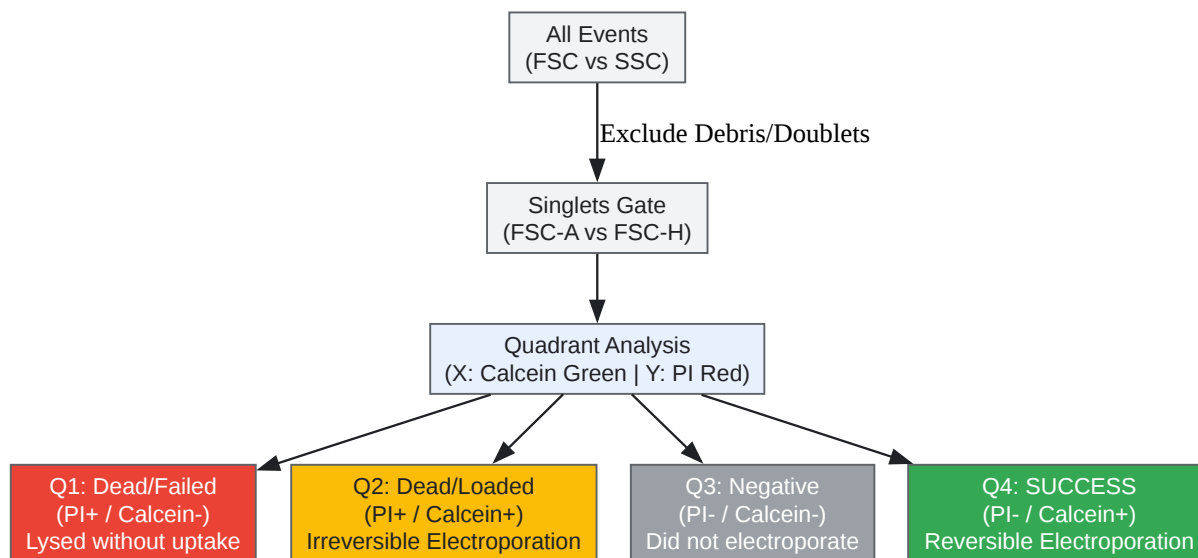
Phase 4: Viability Counter-Staining

- Resuspend: Resuspend the final pellet in FACS buffer (PBS + 1% BSA).
- Stain: Add Propidium Iodide (PI) to a final concentration of 1–2 µg/mL.
- Incubate: 5 minutes at RT (protect from light). Do not wash after PI addition.

Data Acquisition & Analysis

Gating Strategy

The goal is to isolate single cells and separate them into four biological populations.



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Figure 2: Flow cytometry gating hierarchy. Q4 represents the optimal population (High Uptake, High Viability).

Interpretation of Results

Quadrant	Fluorescence Profile	Biological Status	Interpretation
Q4 (Target)	Calcein (+) / PI (-)	Live & Loaded	Efficient Reversible Electroporation. The membrane opened, cargo entered, and membrane resealed.
Q2	Calcein (+) / PI (+)	Dead & Loaded	Irreversible Electroporation. Pores formed and cargo entered, but the cell failed to recover and died. Pulse was too strong.
Q3	Calcein (-) / PI (-)	Live & Empty	No Electroporation. The pulse was too weak to breach the membrane.
Q1	Calcein (-) / PI (+)	Dead & Empty	Necrosis/Lysis. Cell death unrelated to successful pore formation (or rapid lysis before dye entry).

Calculation of Efficiency

(Note: Denominator excludes dead cells if you are interested in the efficiency within the surviving population. To calculate total yield, use total events.)

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Background (Green in Q3)	Incomplete washing.	Increase wash steps to 3x or 4x post-recovery. Ensure Calcein Disodium (salt) was used, not AM.
High Q2 (Dead/Loaded)	Pulse voltage too high or duration too long.	Reduce voltage by 10-20% or decrease pulse length.
Low Q4 (Live/Loaded)	Pulse too weak or buffer conductivity mismatch.	Increase voltage.[6] Ensure buffer conductivity matches the electroporator specs (e.g., Neon vs. Bio-Rad GenePulser).
No Signal	Dye degradation or wrong filter.	Check Calcein Ex/Em (495/515 nm). Ensure fresh stock solution.

References

- Bio-Rad Laboratories. Gene Pulser Xcell Electroporation System Application Notes. (Technical details on pulse parameters and viability vs. efficiency). [\[Link\]](#)
- National Institutes of Health (PMC). Efficient Electroporation of DNA and Protein into Confluent and Differentiated Epithelial Cells. (Specifics on concentration and microscopy validation). [\[Link\]](#)

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Sources

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- [4. Efficient Electroporation of DNA and Protein into Confluent and Differentiated Epithelial Cells in Culture - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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